

Ethyl 6-chloronicotinate: Molecular Weight and Formula

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Compound of Interest

Compound Name: Ethyl 6-chloronicotinate

Cat. No.: B132879

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Ethyl 6-chloronicotinate is a chemical compound with significant applications in the synthesis of pharmaceuticals and agrochemicals. This guide provides the fundamental molecular details of this compound, specifically its molecular weight and formula, intended for researchers, scientists, and professionals in drug development.

Core Molecular Data

The essential molecular information for **Ethyl 6-chloronicotinate** is summarized below. This data is foundational for any experimental or developmental work involving this compound.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₈ ClNO ₂	[1][2]
Molecular Weight	185.61 g/mol	[1][2][3]
IUPAC Name	ethyl 6-chloropyridine-3-carboxylate	[1]
CAS Number	49608-01-7	[1][2][4]

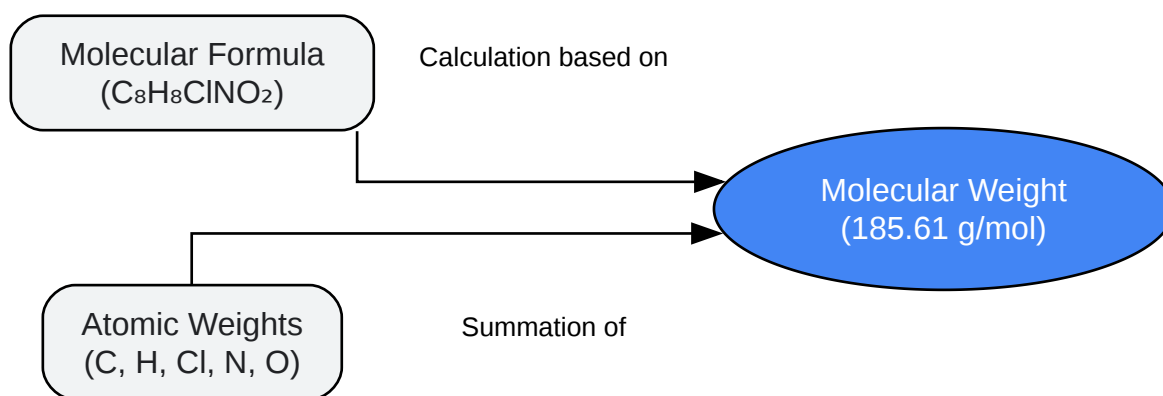
Chemical Structure and Properties

Ethyl 6-chloronicotinate is a derivative of nicotinic acid, featuring a chlorine atom at the 6-position of the pyridine ring and an ethyl ester group.[2] This structure imparts specific reactivity

that makes it a versatile building block in organic synthesis.[2] It is typically a colorless to pale yellow liquid or a low-melting solid.[2]

Logical Relationship of Molecular Data

The molecular formula of a compound is the basis from which its molecular weight is calculated. Each element in the formula contributes a specific atomic weight to the total molecular weight.



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